

Application Notes and Protocols for Handling 3-Ethyl-5-nitropyridine

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Compound of Interest

Compound Name: 3-Ethyl-5-nitropyridine

Cat. No.: B15331649

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following information is provided for guidance only and is based on data for structurally similar compounds. A comprehensive risk assessment should be conducted before handling **3-Ethyl-5-nitropyridine**. Always consult your institution's safety protocols and the most current safety data sheets (SDS) for related compounds.

Introduction

3-Ethyl-5-nitropyridine is a substituted pyridine derivative. Due to the presence of the nitro group and the pyridine ring, this compound is expected to have hazardous properties and should be handled with extreme care. These application notes provide a summary of the potential hazards, recommended safety precautions, and detailed protocols for the safe handling of this compound in a laboratory setting.

Hazard Identification and Summary

Based on data for analogous compounds such as 3-methyl-5-nitropyridine and other nitropyridine derivatives, **3-Ethyl-5-nitropyridine** is anticipated to be a hazardous substance. The primary hazards are summarized below.

GHS Hazard Statements (Anticipated):

- H302: Harmful if swallowed.

- H311: Toxic in contact with skin.
- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H318: Causes serious eye damage.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation. Harmful if inhaled.
- Skin Contact: Toxic in contact with skin. Causes skin irritation and may cause an allergic skin reaction.
- Eye Contact: Causes serious eye damage, with a risk of blindness.
- Ingestion: Harmful if swallowed.

Quantitative Data Summary

Quantitative physical and toxicological data for **3-Ethyl-5-nitropyridine** is not readily available. The following table summarizes data for structurally related compounds to provide an estimate of its properties.

Property	3-Nitropyridine	3-Ethylpyridine	3-Methyl-5-nitropyridine	5-Ethyl-2-methylpyridine
Molecular Formula	C5H4N2O2	C7H9N	C6H6N2O2	C8H11N
Molecular Weight	124.09 g/mol [1]	107.15 g/mol	138.12 g/mol [2]	121.183 g/mol [3]
Melting Point	35 - 40 °C[1][4]	-76.9 °C[5]	Not Available	-70.3 °C[3]
Boiling Point	217 °C @ 760 mmHg[4]	166 °C @ 762 mmHg[5]	Not Available	178 °C[3]
Flash Point	85 °C[4]	49.44 °C[5]	Not Available	Not Available
LD50 Oral (Rat)	Not Available	5 ml/kg[6]	Not Available	368 mg/kg[3]

Experimental Protocols

4.1. Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is critical. The following are minimum requirements:

- **Eye Protection:** Chemical safety goggles are mandatory. A face shield should be worn in addition to goggles when there is a splash hazard.[7][8]
- **Skin Protection:** A flame-retardant lab coat must be worn. Full-length pants and closed-toe shoes are required.
- **Gloves:** Chemically resistant gloves (e.g., nitrile) must be worn. Inspect gloves for tears or holes before use and change them frequently.
- **Respiratory Protection:** All work with solid **3-Ethyl-5-nitropyridine** should be conducted in a certified chemical fume hood to avoid inhalation of dust. If engineering controls are not sufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

4.2. Safe Handling Protocol

- **Preparation:**

- Designate a specific area within a chemical fume hood for handling **3-Ethyl-5-nitropyridine**.
- Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[\[8\]](#)
- Have appropriate spill cleanup materials (e.g., absorbent pads, chemical spill kit) readily available.
- Prepare all necessary equipment and reagents before starting the experiment to minimize movement and potential for spills.
- Handling:
 - Always handle **3-Ethyl-5-nitropyridine** within a certified chemical fume hood.
 - Avoid creating dust when handling the solid material.
 - Use a spatula for transferring the solid and weigh it in a tared, sealed container.
 - If making a solution, add the solid slowly to the solvent to avoid splashing.
 - Keep containers of **3-Ethyl-5-nitropyridine** tightly closed when not in use.[\[7\]](#)[\[8\]](#)
- Storage:
 - Store **3-Ethyl-5-nitropyridine** in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[1\]](#)
 - The storage container should be clearly labeled with the chemical name and all relevant hazard warnings.
 - Store in a locked cabinet or other secure location.

4.3. First Aid Measures

- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If the victim is not breathing, give artificial respiration. Seek immediate medical

attention.[\[7\]](#)[\[8\]](#)

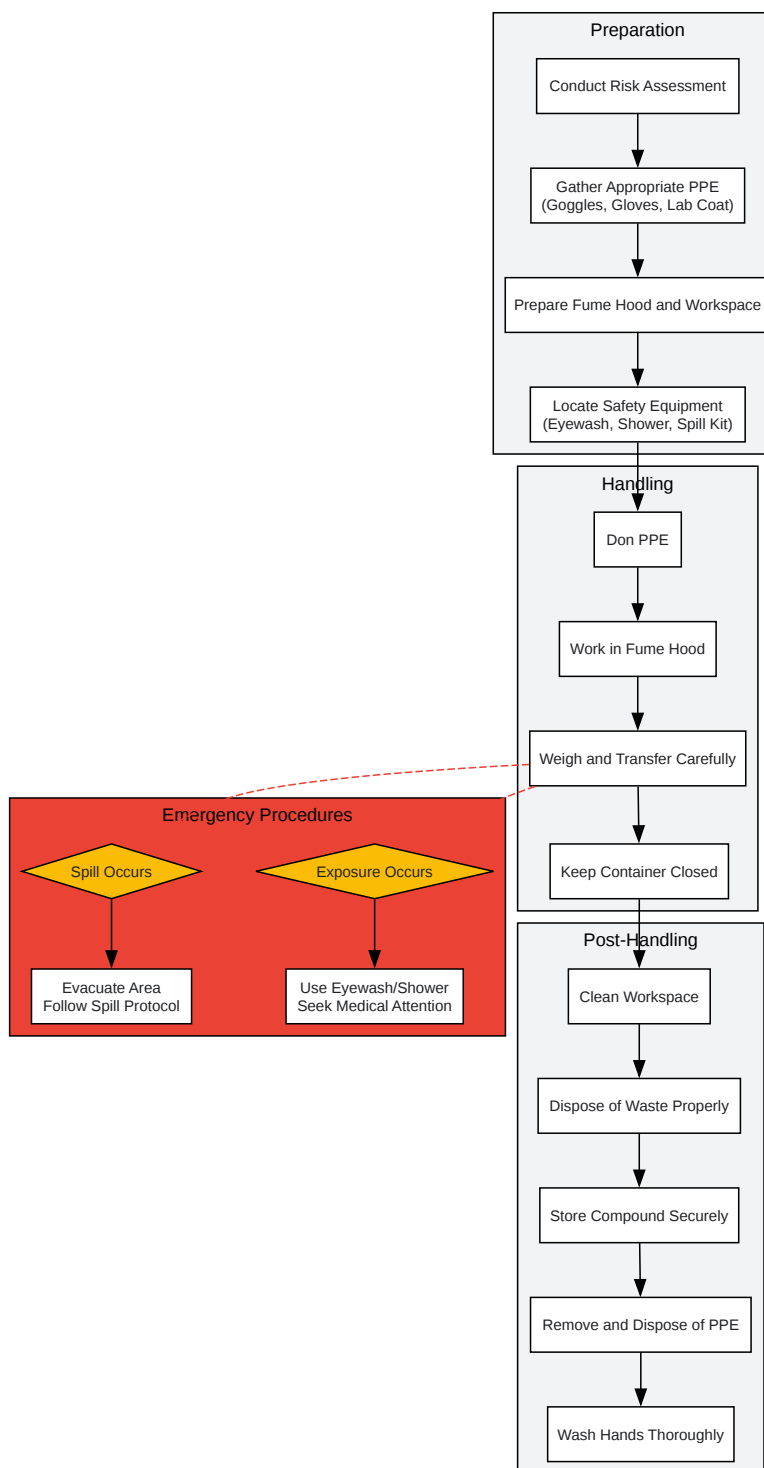
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[\[7\]](#)
- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[7\]](#)[\[8\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[7\]](#)

4.4. Spill and Waste Disposal

- Spills:
 - In case of a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
 - For larger spills, evacuate the area and follow your institution's emergency procedures.
 - Do not allow the chemical to enter drains.
- Waste Disposal:
 - Dispose of all waste materials containing **3-Ethyl-5-nitropyridine** in accordance with local, state, and federal regulations.
 - Waste should be collected in a clearly labeled, sealed container.
 - Contact your institution's environmental health and safety department for specific disposal instructions.[\[7\]](#)[\[8\]](#)

Visualized Workflow and Pathways

Safe Handling Workflow for 3-Ethyl-5-nitropyridine

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **3-Ethyl-5-nitropyridine**.

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